

Cyclopentyl 2-Pyridyl Ketone: A Versatile Intermediate in Synthetic Chemistry

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Compound of Interest

Compound Name: CYCLOPENTYL 2-PYRIDYL
KETONE

Cat. No.: B116218

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Abstract

Cyclopentyl 2-pyridyl ketone is a valuable heterocyclic ketone that serves as a versatile intermediate in the synthesis of a variety of more complex molecules, particularly in the realm of medicinal chemistry and drug discovery. Its unique structural motif, combining a flexible cyclopentyl group with an electronically distinct pyridyl ring, offers multiple avenues for chemical modification. This technical guide provides an in-depth overview of the synthesis, chemical reactivity, and potential applications of **cyclopentyl 2-pyridyl ketone**, with a focus on its role as a key building block in the development of novel therapeutic agents. Detailed experimental protocols, quantitative data, and visual diagrams of synthetic pathways are presented to facilitate its practical application in the laboratory.

Introduction

The pyridine ring is a privileged scaffold in medicinal chemistry, present in numerous FDA-approved drugs. Its ability to participate in hydrogen bonding and other non-covalent interactions makes it a key feature for molecular recognition at biological targets. When coupled with a cyclopentyl ketone moiety, the resulting molecule, **cyclopentyl 2-pyridyl ketone**, becomes a highly adaptable intermediate. The carbonyl group provides a reactive handle for a wide range of chemical transformations, while the cyclopentyl group can influence

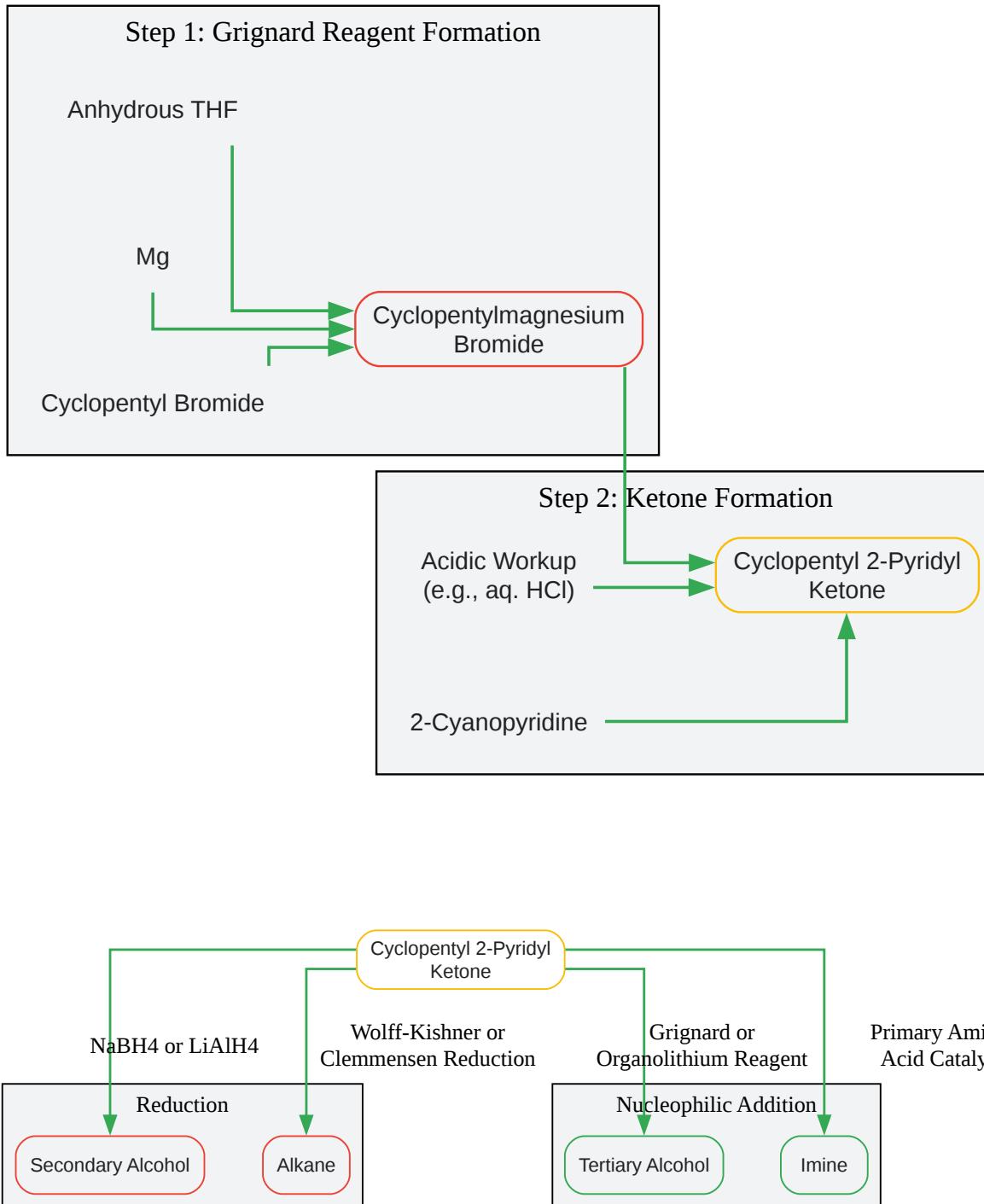
steric interactions and lipophilicity, crucial parameters in drug design. This guide will explore the synthetic routes to this intermediate and its subsequent chemical manipulations.

Synthesis of Cyclopentyl 2-Pyridyl Ketone

The most direct and widely applicable method for the synthesis of **cyclopentyl 2-pyridyl ketone** is the Grignard reaction between a cyclopentylmagnesium halide and 2-cyanopyridine. This approach offers a straightforward and efficient route to the desired product.

Synthetic Pathway Overview

The overall two-step synthesis involves the preparation of the Grignard reagent followed by its reaction with 2-cyanopyridine and subsequent hydrolysis to yield the ketone.

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